

2-(2-Naphthyloxy)benzonitrile molecular structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Naphthyloxy)benzonitrile

CAS No.: 1041593-26-3

Cat. No.: B1415016

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure of **2-(2-Naphthyloxy)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Privileged Scaffold

In the landscape of medicinal chemistry and materials science, the diaryl ether linkage represents a cornerstone structural motif. Its unique combination of stability and conformational flexibility allows it to serve as a versatile scaffold in a multitude of biologically active compounds, including the renowned antibiotic vancomycin. When this privileged ether linkage is coupled with a benzonitrile fragment—a known bioisostere for various functional groups and a key player in several FDA-approved drugs—the resulting molecule, **2-(2-Naphthyloxy)benzonitrile**, emerges as a compound of significant scientific interest.

This guide provides a comprehensive technical exploration of the molecular structure of **2-(2-Naphthyloxy)benzonitrile**. As a senior application scientist, the following narrative moves beyond a simple recitation of facts, delving into the causality behind its structural features, the

rationale for its synthetic pathways, and the implications of its architecture for potential applications in drug discovery and beyond.

Section 1: Core Molecular Architecture

The fundamental identity of any molecule is rooted in its structure. For **2-(2-Naphthyloxy)benzonitrile**, this encompasses its atomic connectivity, three-dimensional shape, and the distribution of electrons across its framework.

Identity and Physicochemical Properties

The molecule is systematically named 2-(naphthalen-2-yloxy)benzonitrile. Its core structure consists of a naphthalene ring system linked via an ether oxygen atom to a benzonitrile moiety at the ortho position.

Property	Value	Source
IUPAC Name	2-(naphthalen-2-yloxy)benzonitrile	-
CAS Number	1041593-26-3	[1]
Molecular Formula	C ₁₇ H ₁₁ NO	[1]
Molecular Weight	245.28 g/mol	[1]
SMILES Code	N#CC1=CC=CC=C1OC2=CC=C3C=CC=CC3=C2	[1]

```
graph "molecular_structure" {
  layout=neato;
  node [shape=plaintext, fontcolor="#202124"];
  edge [color="#5F6368"];
```

```
// Benzonitrile part
C1 [label="C", pos="0,0!"];
C2 [label="C", pos="1.4,0!"];
C3 [label="C", pos="2.1,-1.2!"];
C4 [label="C", pos="1.4,-2.4!"];
```

```
C5 [label="C", pos="0,-2.4!"];
C6 [label="C", pos="-0.7,-1.2!"];
CN_C [label="C", pos="-2.1,-1.2!"];
CN_N [label="N", pos="-3.2,-1.2!"];

// Ether linkage
O [label="O", pos="-0.7,1.2!"];

// Naphthyl part
C7 [label="C", pos="0,2.4!"];
C8 [label="C", pos="1.4,2.4!"];
C9 [label="C", pos="2.1,3.6!"];
C10 [label="C", pos="1.4,4.8!"];
C11 [label="C", pos="0,4.8!"];
C12 [label="C", pos="-0.7,3.6!"];
C13 [label="C", pos="-2.1,3.6!"];
C14 [label="C", pos="-2.8,4.8!"];
C15 [label="C", pos="-2.1,6.0!"];
C16 [label="C", pos="-0.7,6.0!"];

// Benzene ring bonds
C1 -- C2 [label=""];
C2 -- C3 [label=""];
C3 -- C4 [label=""];
C4 -- C5 [label=""];
C5 -- C6 [label=""];
C6 -- C1 [label=""];
C6 -- CN_C [label=""];
CN_C -- CN_N [label="", style=triple];
```

```
// Ether bond
C1 -- O [label=""];
O -- C7 [label=""];

// Naphthyl ring bonds
C7 -- C8 [label=""];
C8 -- C9 [label=""];
C9 -- C10 [label=""];
C10 -- C11 [label=""];
C11 -- C12 [label=""];
C12 -- C7 [label=""];
C12 -- C13 [label=""];
C13 -- C14 [label=""];
C14 -- C15 [label=""];
C15 -- C16 [label=""];
C16 -- C11 [label=""];

// Add implicit hydrogens for clarity (optional, as labels)
H1 [label="H", pos="2.1,0.5!"]; C2 -- H1;
H2 [label="H", pos="3.1,-1.2!"]; C3 -- H2;
H3 [label="H", pos="2.1,-2.9!"]; C4 -- H3;
H4 [label="H", pos="-0.7,-2.9!"]; C5 -- H4;
// ... and so on for other hydrogens
}
```

Caption: 2D Molecular Structure of **2-(2-Naphthyloxy)benzonitrile**.

Conformational Analysis

While the 2D structure shows connectivity, the molecule's function is dictated by its 3D conformation. The central C(aryl)-O-C(aryl) ether linkage is the key rotational axis. Free

rotation around these bonds is sterically hindered, leading to a twisted, non-planar conformation.

While a specific crystal structure for **2-(2-Naphthyloxy)benzonitrile** is not publicly available, data from analogous structures, such as 2-[2-(benzyloxy)benzylidene]malononitrile, reveal significant dihedral angles between the aromatic rings.[2][3] In that related molecule, the dihedral angle between the two benzene rings is 37.60°.[2] A similar significant twist is expected for **2-(2-Naphthyloxy)benzonitrile**, preventing the naphthyl and benzonitrile rings from being coplanar. This twisted "propeller-like" conformation is critical as it defines the spatial arrangement of functional groups, influencing how the molecule can dock into a receptor's binding pocket.[4]

Electronic Profile

The molecule exhibits a distinct electronic push-pull system.

- **Electron-Donating Group:** The naphthyloxy moiety, specifically the ether oxygen, acts as an electron-donating group through resonance, pushing electron density into the benzonitrile ring.
- **Electron-Withdrawing Group:** The nitrile ($\text{-C}\equiv\text{N}$) group is strongly electron-withdrawing through both induction and resonance, pulling electron density from the benzene ring.

This electronic polarization influences the molecule's reactivity, intermolecular interactions (such as hydrogen bonding and π - π stacking), and its potential as a pharmacophore.

Section 2: Spectroscopic Signature for Structural Verification

The identity and purity of a synthesized compound are unequivocally confirmed through spectroscopic analysis. Each technique provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen (^1H) and carbon (^{13}C) atomic environments. Based on the structure, a predicted spectrum can be outlined.

Technique	Predicted Chemical Shift (δ , ppm)	Key Features & Rationale
^1H NMR	7.0 - 8.2	Aromatic Region: A complex series of multiplets is expected for the 11 aromatic protons. Protons on the naphthyl and benzonitrile rings will have distinct shifts influenced by the ether and nitrile groups. The ortho-substitution pattern will lead to characteristic splitting patterns.
^{13}C NMR	110 - 160	Aromatic Carbons: At least 16 distinct signals are expected for the aromatic carbons. The carbon attached to the oxygen (C-O) will be shifted downfield (~155-160 ppm), while the carbon attached to the nitrile group will be upfield relative to other substituted carbons.
^{13}C NMR	~117	Nitrile Carbon (C $\equiv$ N): The carbon of the nitrile group typically appears in this region, often as a weak signal.

Note: These are predicted values based on standard chemical shift tables and data from similar compounds.[\[5\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Functional Group	Characteristic Wavenumber (cm ⁻¹)	Vibration Type
Nitrile (C≡N)	2220 - 2240	Stretching
Aryl-O-Aryl Ether	1230 - 1270 (asymmetric) & ~1050 (symmetric)	C-O-C Stretching
Aromatic C=C	1450 - 1600	Ring Stretching
Aromatic C-H	3000 - 3100	Stretching

The most diagnostic peak is the sharp, intense absorption of the nitrile group. Studies on related cyano-substituted polycyclic aromatic hydrocarbons (CN-PAHs) confirm the C≡N stretch appears in this region.[6]

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and fragmentation patterns, confirming the molecular formula.

- **Molecular Ion (M⁺•):** For C₁₇H₁₁NO, the expected molecular ion peak would appear at an m/z (mass-to-charge ratio) of 245.0840 (monoisotopic mass).
- **Key Fragmentation:** A primary fragmentation pathway would be the cleavage of the ether bond, leading to fragments corresponding to the naphthyloxy cation (m/z 143) or the cyanophenoxy radical cation.

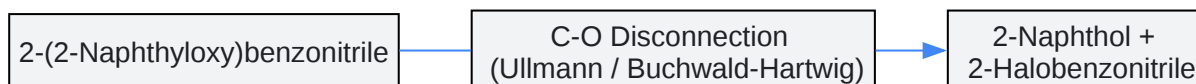
Section 3: Synthesis and Mechanistic Considerations

A robust and reproducible synthesis is paramount for any practical application. The construction of the diaryl ether linkage is the central challenge.

Retrosynthetic Analysis

A logical disconnection of the target molecule points to the formation of the aryl-oxygen bond as the key strategic step. This leads to two primary precursors: 2-naphthol and an activated 2-

halobenzonitrile (e.g., 2-fluorobenzonitrile or 2-chlorobenzonitrile).



[Click to download full resolution via product page](#)

Caption: Retrosynthetic approach for **2-(2-Naphthyloxy)benzonitrile**.

Primary Synthetic Protocol: The Ullmann Condensation

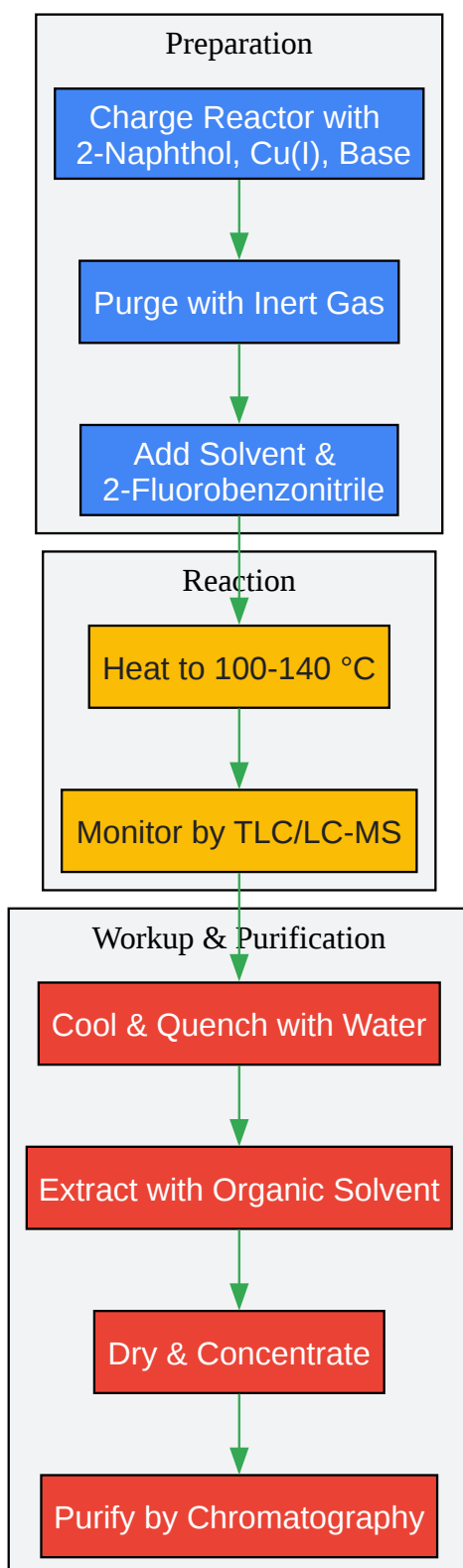
The Ullmann condensation is a classical, copper-catalyzed method for forming diaryl ether bonds, first reported in 1905.^[7] Modern modifications have made it milder and more versatile.^{[8][9]}

Reaction: 2-Naphthol + 2-Fluorobenzonitrile $\xrightarrow{\text{(Cu(I) catalyst, Base)}}$ **2-(2-Naphthyloxy)benzonitrile**

Detailed Protocol:

- **Reactor Setup:** A dry, three-necked flask is charged with 2-naphthol (1.0 eq.), a copper(I) catalyst such as Cu_2O or CuI (0.05-0.1 eq.), and a base, typically cesium carbonate (Cs_2CO_3 , 2.0 eq.). The flask is equipped with a condenser and purged with an inert gas (e.g., Argon or Nitrogen).
 - **Causality:** An inert atmosphere is crucial to prevent the oxidation of the Cu(I) catalyst to the less active Cu(II) state. Cs_2CO_3 is a highly effective base due to its high solubility in polar aprotic solvents, which facilitates the deprotonation of the phenol.
- **Solvent and Reagent Addition:** Anhydrous dimethylformamide (DMF) or acetonitrile is added as the solvent, followed by the addition of 2-fluorobenzonitrile (1.1 eq.).
 - **Causality:** A polar aprotic solvent is chosen to dissolve the reactants and the cesium phenoxide intermediate without interfering with the reaction. 2-Fluorobenzonitrile is often preferred over the chloro- or bromo-analogs due to the high electronegativity of fluorine, which activates the aromatic ring toward nucleophilic substitution.

- **Reaction Conditions:** The reaction mixture is heated to 100-140 °C and stirred for 12-24 hours. Reaction progress is monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup and Purification:** Upon completion, the mixture is cooled, diluted with water, and extracted with an organic solvent like ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Ullmann condensation synthesis.

Alternative Synthetic Routes

While the Ullmann condensation is robust, palladium-catalyzed methods like the Buchwald-Hartwig C-O cross-coupling offer an alternative, often under even milder conditions, though they typically require more expensive and complex phosphine ligands.^[10]

Section 4: Relevance and Applications in Drug Development

The structural features of **2-(2-Naphthyloxy)benzonitrile** make it an intriguing candidate for further investigation in drug discovery programs.

- **The Benzonitrile Moiety as a Pharmacophore:** The benzonitrile group is present in several FDA-approved drugs, including the anti-cancer agent alectinib and the anti-dermatitis drug crisaborole.^{[11][12]} Its ability to act as a hydrogen bond acceptor and its metabolic stability make it a valuable component in drug design.
- **Potential as an Antitumor Agent:** A Chinese patent highlights the application of certain benzonitrile compounds in the preparation of antitumor drugs for a wide range of cancers, including colon, liver, and lung cancer.^[13] The structural class of **2-(2-Naphthyloxy)benzonitrile** aligns with the general structures described, suggesting its potential utility in this therapeutic area.
- **Scaffold for Library Synthesis:** The molecule serves as an excellent starting point for the synthesis of a library of derivatives. Modifications to the naphthyl or benzonitrile rings can be systematically performed to explore the structure-activity relationship (SAR) for a given biological target.

Conclusion

2-(2-Naphthyloxy)benzonitrile is more than a simple chemical structure; it is a convergence of two privileged medicinal chemistry scaffolds. Its non-planar, twisted conformation, governed by the central ether linkage, creates a defined three-dimensional architecture. This structure is underpinned by a push-pull electronic system and can be reliably synthesized via established methods like the Ullmann condensation. The presence of the benzonitrile group, a validated

pharmacophore, firmly positions this molecule and its potential derivatives as compelling subjects for future research in drug development and materials science.

References

- Yousuf, S., Bano, H., Muhammad, M. T., & Khan, K. M. (2015). Crystal structure of 2-[2-(benzyloxy)benzylidene]malononitrile. *Acta Crystallographica Section E: Crystallographic Communications*, 71(Pt 7), o503–o504. [[Link](#)]
- Veeprho. (n.d.). 2-Naphthoxyacetic Acid | CAS 120-23-0. Retrieved from Veeprho Laboratories Pvt. Ltd. [[Link](#)]
- Howard, J. A. K., & Allen, F. H. (2019). Crystal structure of 2-(benzo[d]thiazol-2-yl)-3,3-bis(ethylsulfanyl)acrylonitrile. *Acta Crystallographica Section E: Crystallographic Communications*, 75(Pt 12), 1836–1839. [[Link](#)]
- Google Patents. (2014).
- Google Patents. (1997).
- National Center for Biotechnology Information. (n.d.). 2-Naphthyl benzoate. PubChem Compound Database. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). 2-Naphthoxyacetic acid. PubChem Compound Database. [[Link](#)]
- Krucz, A., et al. (2023). Mid-infrared Spectroscopy of Protonated Benzonitrile, 2-Cyanonaphthalene, and 9-Cyanoanthracene for Astrochemical Consideration. *The Astrophysical Journal*, 957(1), 33. [[Link](#)]
- Zhang, Z., et al. (2024). Precise recognition of benzonitrile derivatives with supramolecular macrocycle of phosphorylated cavitand by co-crystallization method. *Nature Communications*, 15(1), 5280. [[Link](#)]
- Zghari, H., et al. (2016). GC-MS, FTIR and H, C NMR Structural Analysis and Identification of Phenolic Compounds in Olive Mill Wastewater Extracted from O. *Journal of Materials and Environmental Science*, 7(8), 2849-2861. [[Link](#)]
- Google Patents. (1997).

- Research Communities. (2024). Precise recognition of benzonitrile derivatives with supramolecular macrocycle of phosphorylated cavitand by co-crystallization method. [[Link](#)]
- Sema. (n.d.). Organic Chemistry Ir And Nmr Cheat Sheet. [[Link](#)]
- WIPO Patentscope. (2024). WO/2024/171098 A PROCESSES FOR THE PREPARATION OF BENZONITRILE COMPOUNDS FROM THE CORRESPONDING BENZOTRICHLORIDE COMPOUNDS. [[Link](#)]
- Zhang, Z., et al. (2024). Precise recognition of benzonitrile derivatives with supramolecular macrocycle of phosphorylated cavitand by co-crystallization method. Nature Communications, 15(1), 5280. [[Link](#)]
- ResearchGate. (2015). (PDF) Crystal structure of 2-[2-(benzyloxy)benzylidene]malononitrile. [[Link](#)]
- MDPI. (2024). Two Small Molecule Drugs with Topical Applications, Diflunisal and Naphazoline, and Their Potentially Toxic Photodegradants: Analysis by Chemical and Biological Methods. [[Link](#)]
- NIST. (n.d.). Benzonitrile, 2-hydroxy-. NIST Chemistry WebBook. [[Link](#)]
- Research in Pharmacy. (2012). Theoretical calculations of infrared, NMR and electronic spectra of 2-nitroso-1, naphthol or 1-2 naphthoquinine-2 oxime and comp. [[Link](#)]
- Quick Company. (2016). "Process For The Preparation Of Highly Pure 2 Aminobenzonitrile". [[Link](#)]
- ResearchGate. (2023). (PDF) Crystal structures of 4-(2/3-methoxyphenoxy)phthalonitrile. [[Link](#)]
- ERIC. (2023). Spectroscopy Data for Undergraduate Teaching. [[Link](#)]
- Gujadhur, R. K., Bates, C. G., & Venkataraman, D. (2001). A General and Mild Ullmann-Type Synthesis of Diaryl Ethers. Organic Letters, 3(26), 4315–4317. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Diaryl ether synthesis by etherification (arylation). [[Link](#)]

- Books. (2024).
- Salgado-Zamora, H. (2003). A Novel Diaryl Ether Ullmann-Type Synthesis using Thallium Derivatives as Both Aryl Components. Journal of the Mexican Chemical Society, 47(4), 281-283. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [1041593-26-3|2-\(2-Naphthyloxy\)benzonitrile|BLD Pharm \[bldpharm.com\]](#)
- 2. Crystal structure of 2-[2-(benzyloxy)benzylidene]malononitrile - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. Precise recognition of benzonitrile derivatives with supramolecular macrocycle of phosphorylated cavitand by co-crystallization method - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 5. [updatepublishing.com \[updatepublishing.com\]](#)
- 6. Mid-infrared Spectroscopy of Protonated Benzonitrile, 2-Cyanonaphthalene, and 9-Cyanoanthracene for Astrochemical Consideration - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 7. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 8. [pubs.acs.org \[pubs.acs.org\]](#)
- 9. [books.rsc.org \[books.rsc.org\]](#)
- 10. Diaryl ether synthesis by etherification (arylation) [[organic-chemistry.org](#)]
- 11. [communities.springernature.com \[communities.springernature.com\]](#)
- 12. Precise recognition of benzonitrile derivatives with supramolecular macrocycle of phosphorylated cavitand by co-crystallization method - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 13. CN103800315A - Application of benzonitrile compound in preparation of antitumor drugs - Google Patents [[patents.google.com](#)]
- To cite this document: BenchChem. [2-(2-Naphthyloxy)benzonitrile molecular structure]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1415016/docs#2-2-naphthyloxy-benzonitrile-molecular-structure\]](https://www.benchchem.com/product/b1415016/docs#2-2-naphthyloxy-benzonitrile-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)